ZM241385: A Comparative Guide to its Effects on Downstream Signaling Pathways

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Compound of Interest

Compound Name:	*ZM241385*
CAS No.:	*139180-30-6*
Cat. No.:	*B1684409*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of **ZM241385**, a potent and selective adenosine A2A receptor antagonist, with other relevant compounds. It delves into its impact on downstream signaling pathways, supported by experimental data and detailed protocols to aid in research and development.

Executive Summary

ZM241385 is a widely utilized tool in pharmacological research due to its high affinity and selectivity for the adenosine A2A receptor (A2AR). Its primary mechanism of action involves the blockade of A2AR, thereby inhibiting the downstream signaling cascade initiated by adenosine. This guide will explore the intricacies of this inhibition, focusing on the cyclic adenosine monophosphate (cAMP) and protein kinase A (PKA) pathway, as well as its influence on other signaling molecules like extracellular signal-regulated kinase (ERK). Comparative data with other A2AR antagonists are presented to provide a broader context for its utility and performance.

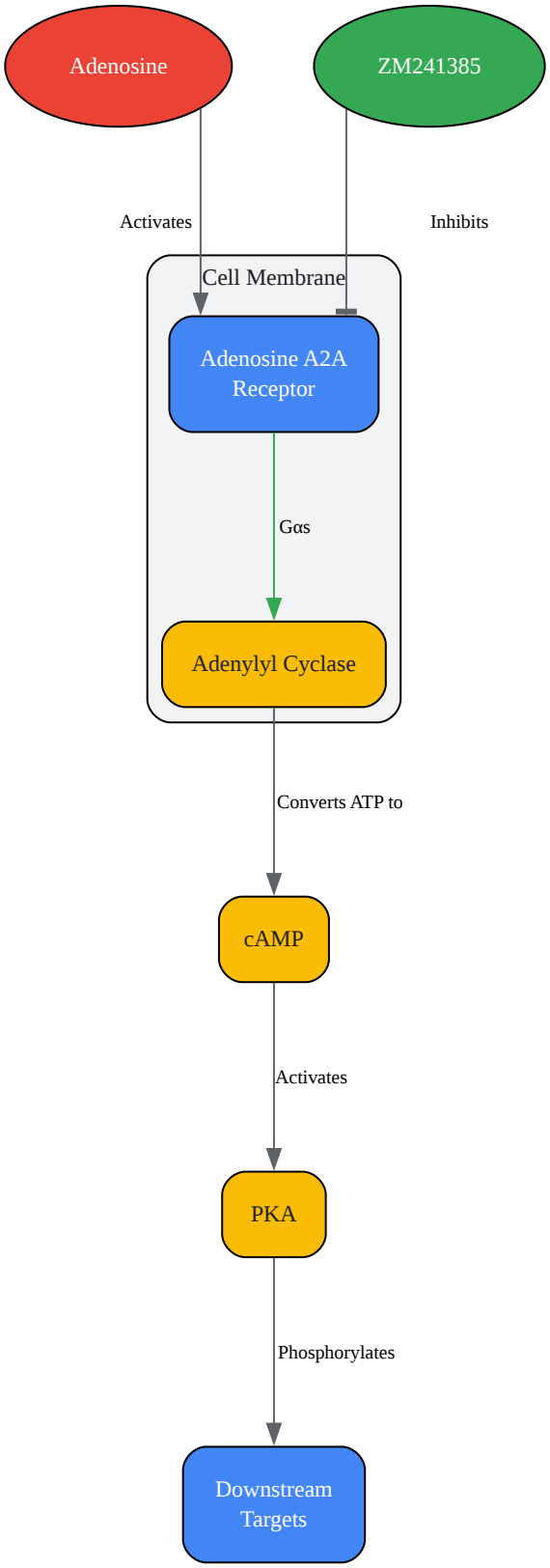
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Mechanism of Action: Inhibition of the A2A Receptor Signaling Cascade

The adenosine A2A receptor is a G-protein coupled receptor (GPCR) that, upon activation by adenosine, couples to the Gs alpha subunit (Gαs). This activation stimulates adenylyl cyclase, leading to an increase in intracellular cAMP levels. cAMP, in turn, activates PKA, which then phosphorylates various downstream target proteins, modulating a wide array of cellular functions.

ZM241385 acts as a competitive antagonist at the A2AR, preventing adenosine from binding and initiating this signaling cascade. The result is a reduction in intracellular cAMP levels and a subsequent decrease in PKA activity in the presence of an A2AR agonist.[1][2]

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Caption: ZM241385 inhibits the A2A receptor signaling pathway.

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Comparative Performance: **ZM241385** vs. Other A2A Receptor Antagonists

The efficacy of **ZM241385** is best understood in comparison to other commonly used A2A receptor antagonists. The following tables summarize key quantitative data on binding affinity (Ki) and the functional inhibition of cAMP production (IC50).

Compound	Ki (nM) for human A2A Receptor	Selectivity vs. A1 Receptor (fold)	Selectivity vs. A2B Receptor (fold)	Selectivity vs. A3 Receptor (fold)
ZM241385	0.8 - 1.4[1][3]	~318[3]	~62[3]	>1000[3]
SCH-58261	0.6[3]	~478[3]	~8351[3]	>10,000[3]
CPI-444	3.54[3]	~54[3]	~431[3]	~693[3]
AZD-4635	1.7[3]	~94[3]	~37[3]	>5000[3]

Table 1: Comparison of Binding Affinities and Selectivity of A2A Receptor Antagonists. This table highlights the high affinity of **ZM241385** for the A2A receptor and its selectivity over other adenosine receptor subtypes.

Compound	IC50 (nM) for cAMP Inhibition
ZM241385	10 - 54[3]
SCH-58261	17[3]
CPI-444	70[3]
AZD-4635	10[3]

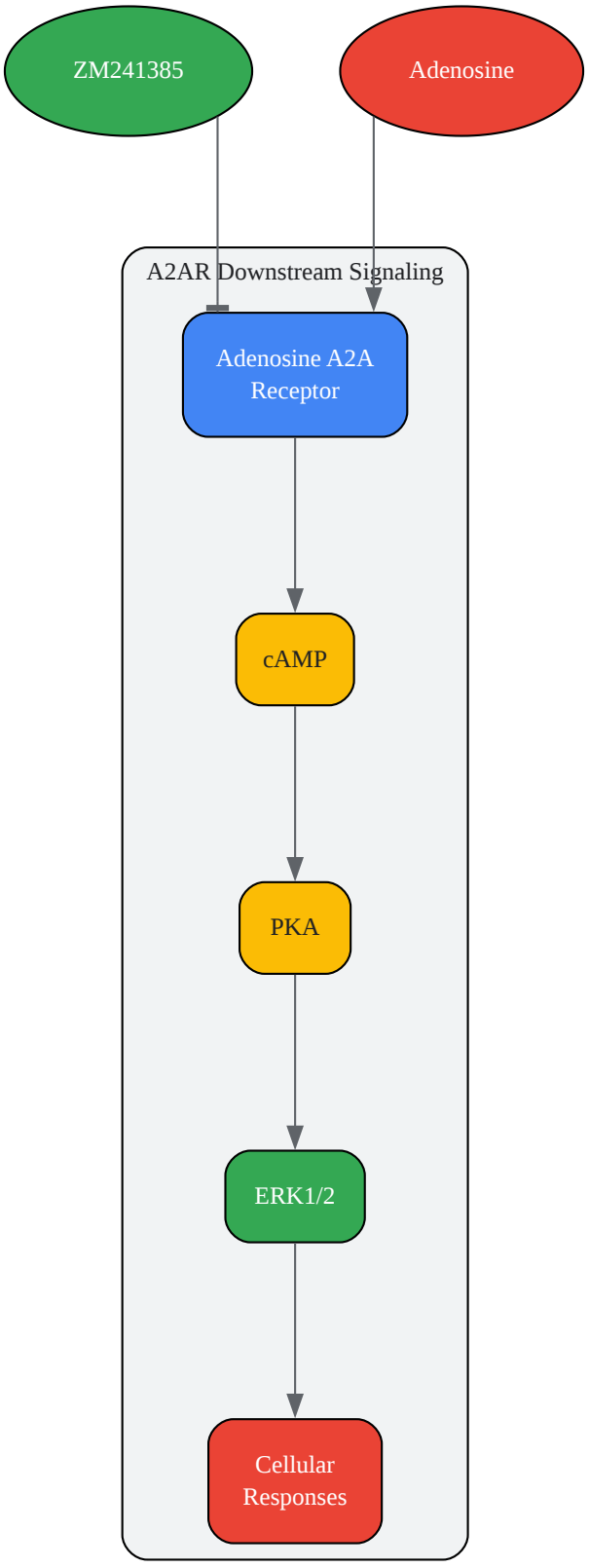
Table 2: Comparison of Functional Potency in cAMP Inhibition. This table showcases the potent inhibitory effect of **ZM241385** on agonist-induced cAMP production.

Downstream Signaling Effects Beyond cAMP/PKA

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The inhibitory action of **ZM241385** on the A2AR-cAMP-PKA axis has further downstream consequences. Notably, it has been shown to modulate the activity of the ERK1/2 signaling pathway. A2AR stimulation can lead to ERK1/2 activation in a PKA-dependent manner, an effect that is reversed by **ZM241385**.[2]

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Caption: ZM241385's effect on the ERK1/2 pathway.

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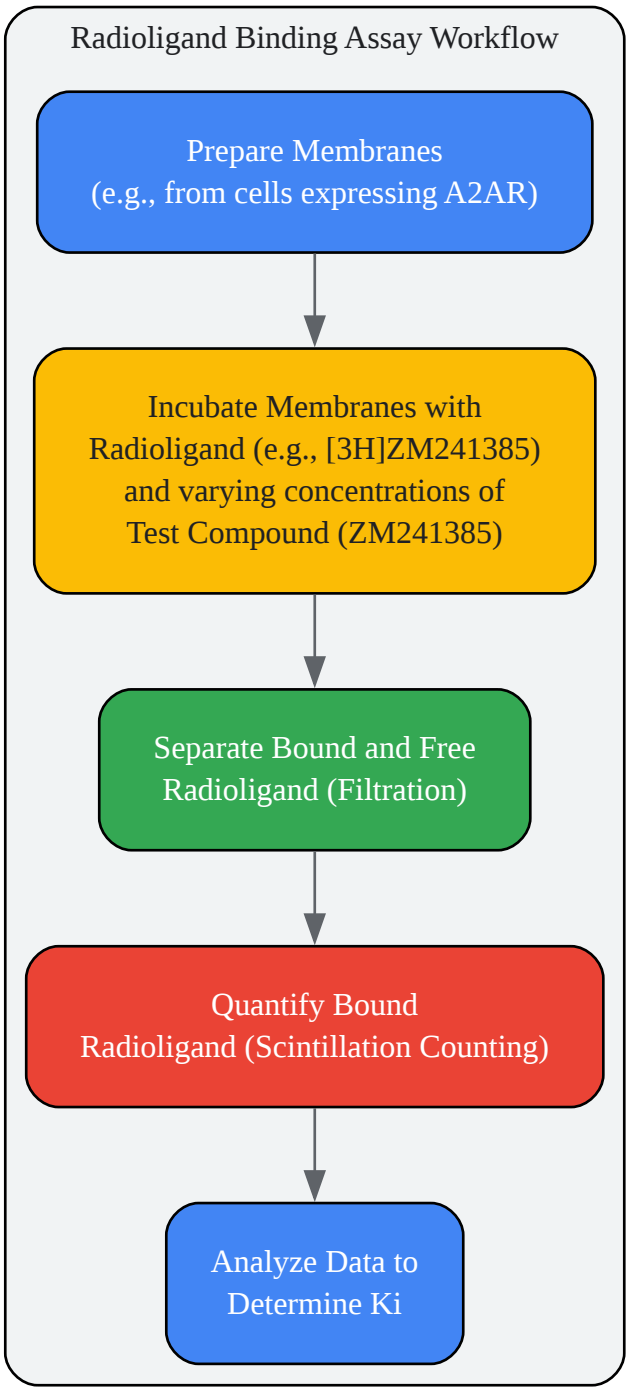
Experimental Protocols

To facilitate the replication and validation of the presented data, detailed methodologies for key experiments are provided below.

Radioligand Binding Assay

This assay is used to determine the binding affinity (Ki) of a compound for a specific receptor.

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Caption: Workflow for a radioligand binding assay.

Protocol:

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- Membrane Preparation: Prepare cell membranes from a cell line stably or transiently expressing the human adenosine A2A receptor (e.g., HEK293 or CHO cells).
- Incubation: In a 96-well plate, incubate the cell membranes with a fixed concentration of a suitable radioligand (e.g., [3H]**ZM241385** or [3H]CGS21680) and a range of concentrations of the test compound.
- Equilibrium: Allow the binding to reach equilibrium by incubating for a specific time at a controlled temperature (e.g., 60-120 minutes at room temperature).
- Filtration: Rapidly separate the membrane-bound radioligand from the free radioligand by vacuum filtration through a glass fiber filter.
- Washing: Wash the filters with ice-cold buffer to remove any non-specifically bound radioligand.
- Quantification: Measure the radioactivity retained on the filters using a scintillation counter.
- Data Analysis: Determine the IC50 value of the test compound (the concentration that inhibits 50% of the specific binding of the radioligand). Calculate the Ki value using the Cheng-Prusoff equation.

cAMP Accumulation Assay

This functional assay measures the ability of a compound to inhibit agonist-induced production of intracellular cAMP.

Protocol:

- Cell Culture: Plate cells expressing the A2A receptor (e.g., HEK293 or CHO cells) in a multi-well plate.
- Pre-treatment: Pre-incubate the cells with varying concentrations of the antagonist (e.g., **ZM241385**) for a defined period.
- Stimulation: Stimulate the cells with a fixed concentration of an A2A receptor agonist (e.g., NECA or CGS21680) in the presence of a phosphodiesterase inhibitor (to prevent cAMP degradation).

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- Lysis: Lyse the cells to release the intracellular cAMP.
- Quantification: Measure the amount of cAMP in the cell lysates using a competitive enzyme immunoassay (EIA) or a homogenous time-resolved fluorescence (HTRF) assay.
- Data Analysis: Plot the cAMP levels against the antagonist concentration to determine the IC50 value.

Western Blotting for Phosphorylated ERK (p-ERK)

This technique is used to detect the phosphorylation state of ERK, a downstream target of the A2A receptor signaling pathway.

Protocol:

- Cell Treatment: Treat cells with the A2A receptor agonist, with or without pre-treatment with **ZM241385**, for a specific time.
- Cell Lysis: Lyse the cells in a buffer containing protease and phosphatase inhibitors to preserve the phosphorylation state of proteins.
- Protein Quantification: Determine the protein concentration of the cell lysates.
- SDS-PAGE: Separate the proteins by size using sodium dodecyl sulfate-polyacrylamide gel electrophoresis (SDS-PAGE).
- Protein Transfer: Transfer the separated proteins from the gel to a nitrocellulose or PVDF membrane.
- Blocking: Block the membrane with a suitable blocking agent (e.g., bovine serum albumin or non-fat dry milk) to prevent non-specific antibody binding.
- Antibody Incubation: Incubate the membrane with a primary antibody specific for phosphorylated ERK (p-ERK1/2) and a primary antibody for total ERK1/2 (as a loading control).
- Secondary Antibody Incubation: Incubate the membrane with a horseradish peroxidase (HRP)-conjugated secondary antibody that recognizes the primary antibody.

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- Detection: Detect the protein bands using an enhanced chemiluminescence (ECL) substrate and imaging system.
- Analysis: Quantify the band intensities to determine the relative levels of p-ERK to total ERK.

Conclusion

ZM241385 is a highly effective and selective antagonist of the adenosine A2A receptor. Its ability to potently inhibit the downstream cAMP/PKA signaling pathway and modulate other pathways such as ERK/MAPK makes it an invaluable tool for researchers studying the physiological and pathological roles of adenosine signaling. This guide provides a comparative framework and detailed methodologies to assist in the design and interpretation of experiments utilizing **ZM241385** and other A2A receptor antagonists.

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